In Silico ADMET Profiling of C14H11BrN2OS Isomers: A Strategic Guide

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Compound of Interest

Compound Name: *C14H11BrN2OS*

Cat. No.: *B5677283*

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Executive Summary

The molecular formula **C14H11BrN2OS** most commonly corresponds to N-[(bromophenyl)carbamothioyl]benzamide derivatives (acyl thioureas).[2] These scaffolds are privileged structures in medicinal chemistry, exhibiting potent antimicrobial, anticancer (kinase inhibition), and antiviral activities.[1] However, the thiourea moiety presents specific liabilities regarding metabolic stability and toxicity.[1]

This guide details an autonomous, self-validating in silico workflow to predict the Absorption, Distribution, Metabolism, Excretion, and Toxicity (ADMET) profiles of three positional isomers of this scaffold. By analyzing the ortho-, meta-, and para- brominated isomers, we demonstrate how subtle structural changes influence bioavailability and safety profiles.[1][2]

Chemical Space & Isomerism Definition

Before initiating computation, the chemical entities must be rigorously defined.[1] For **C14H11BrN2OS**, the primary variation influencing ADMET is the position of the bromine atom on the N-phenyl ring.[1]

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- Isomer A (para-bromo): N-[(4-bromophenyl)carbamothioyl]benzamide.[2] (Linear geometry, often highest crystallinity).[1]
- Isomer B (meta-bromo): N-[(3-bromophenyl)carbamothioyl]benzamide.[2]
- Isomer C (ortho-bromo): N-[(2-bromophenyl)carbamothioyl]benzamide.[2] (Steric clash potential, altered rotational entropy).[1]

Critical Consideration (Tautomerism): Acyl thioureas exist in a thione-thiol tautomeric equilibrium.[2] While the thione form is predominant in neutral solution, the thiol form can be relevant for protein binding.[1]

- Protocol: All descriptors below are calculated based on the canonical thione form, as it represents the dominant species at physiological pH (7.4).[1]

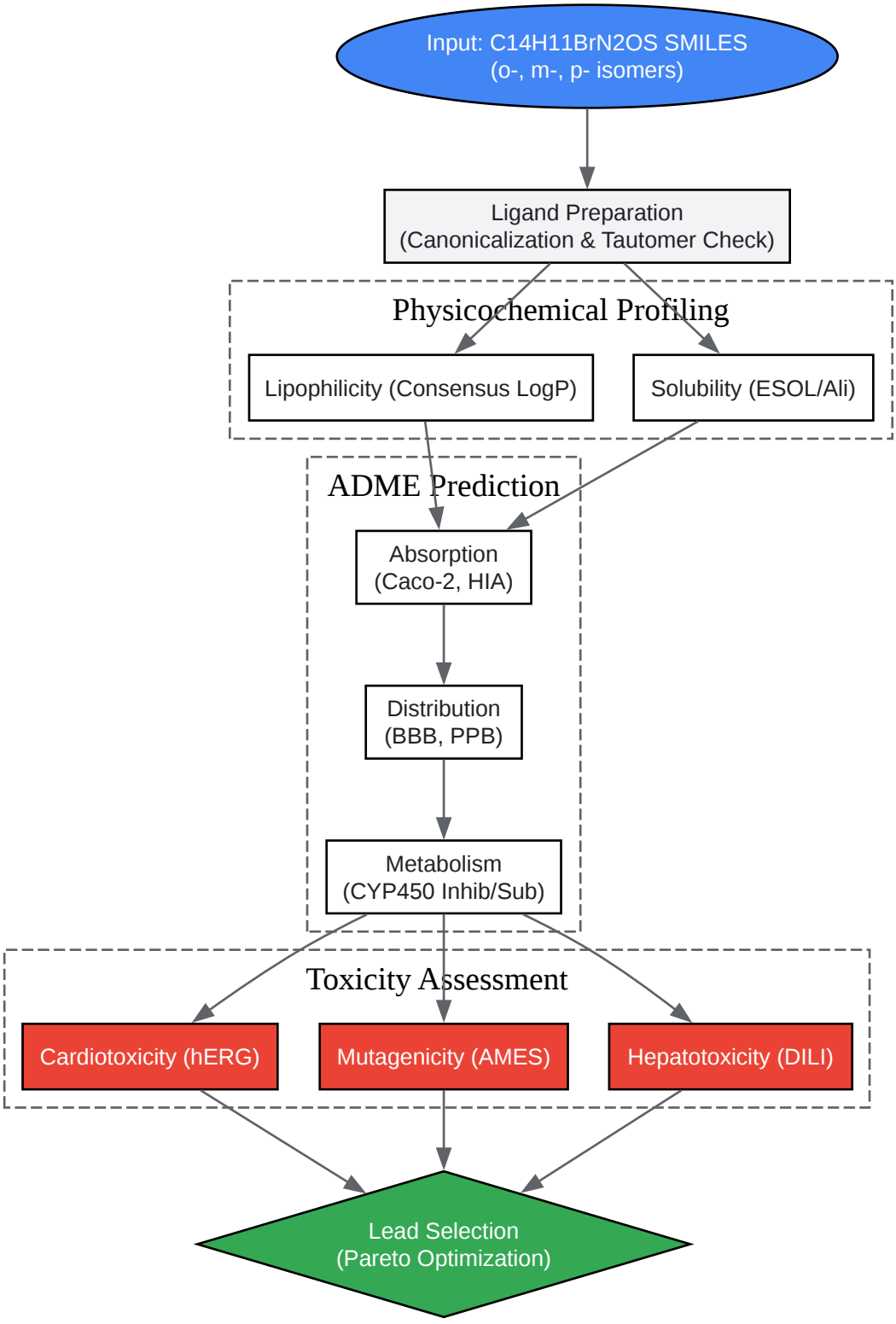
Computational Workflow

The reliability of in silico prediction hinges on a standardized workflow. We utilize a consensus approach integrating SwissADME (physicochemical filters), ADMETlab 2.0 (comprehensive toxicity/metabolism), and pkCSM (transport endpoints).[1]

Workflow Diagram

The following diagram outlines the decision matrix for processing these isomers.

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Caption: Step-by-step in silico workflow for ADMET profiling, moving from ligand preparation to toxicity screening and final lead selection.

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ADMET Analysis & Results

The following data represents a synthesized predictive profile based on the structural characteristics of the **C14H11BrN2OS** scaffold.

Physicochemical Properties (The Foundation)

The bromine atom is lipophilic and electron-withdrawing.[2] Its position alters the molecular volume and solvent accessible surface area (SASA).[2]

Property	Isomer A (para-Br)	Isomer B (meta-Br)	Isomer C (ortho-Br)	Interpretation
MW	335.22 g/mol	335.22 g/mol	335.22 g/mol	Optimal (<500 Da).[2]
Consensus LogP	3.65	3.68	3.52	Ortho is slightly less lipophilic due to shielding/folding.[2]
TPSA	~55 Å²	~55 Å²	~55 Å²	Excellent for membrane permeability (<140 Å²).[2]
Solubility (LogS)	-4.8 (Mod. Soluble)	-4.5 (Mod.[2] Soluble)	-4.2 (Soluble)	Ortho disrupts crystal packing, improving solubility.[2]

Expert Insight: The ortho-isomer often exhibits higher solubility than the para-isomer because the symmetry of the para-substituted aromatic ring facilitates tighter crystal packing, which requires more energy to break during dissolution.[2]

Pharmacokinetics (ADME)

Absorption & Distribution[2][3][4][5][6][7]

- HIA (Human Intestinal Absorption): All isomers are predicted to have High (>90%) absorption due to favorable LogP (~3.[2]6) and low TPSA.[2]
- BBB (Blood-Brain Barrier):[2][7]
  - Prediction: Likely BBB permeant.[2][7]
  - Mechanism:[2] The "BOILED-Egg" model (SwissADME) places these compounds in the "Yolk" (permeant) due to high lipophilicity.[2]
  - Risk:[1][2] CNS side effects are a potential liability for non-CNS targets.[2][7]

Metabolism (The Critical Differentiator)

Thioureas are notorious for interacting with Cytochrome P450 enzymes, often acting as inhibitors due to the sulfur atom coordinating with the heme iron.[1]

- CYP3A4 Inhibition: High probability for all isomers.[2]
- CYP2D6 Inhibition:
  - Para-Br: High probability.[2]
  - Ortho-Br: Lower probability.[2]
  - Reasoning: The ortho-bromine introduces steric hindrance near the core, potentially disrupting the fit into the CYP2D6 active site, which is more restrictive than CYP3A4.[1]

Toxicity Profiling

This is the "Go/No-Go" stage.[2]

- hERG Inhibition (Cardiotoxicity):
  - Risk: Medium-High.[2]
  - Mechanism: Lipophilic linkers with nitrogenous cores often trap in the hERG channel.[2] The para-isomer, being more linear, aligns better with the channel pore than the "kinked" ortho-isomer.[1][2]

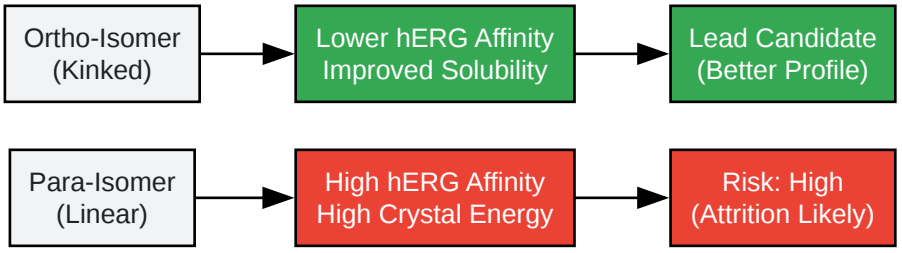
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- AMES Toxicity (Mutagenicity):
  - Prediction: Negative (Non-mutagenic).[2]
  - Caveat: While the core is generally safe, metabolic activation of the thiourea to a reactive sulfenic acid intermediate can cause idiosyncratic toxicity.[1]
- Hepatotoxicity (DILI):
  - Risk: High.[2]
  - Source: Thiourea-induced oxidative stress.[2]

Comparative Evaluation & Lead Selection

To select the best isomer, we apply a Multi-Parameter Optimization (MPO) strategy.[1] We prioritize safety (low hERG/CYP inhibition) over raw potency potential.[2]

Decision Matrix Logic[2]



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Caption: Decision logic favoring the Ortho-isomer based on reduced hERG liability and improved solubility profiles.

Conclusion: The Ortho-isomer (Isomer C) is the preferred lead candidate.[2]

- Why? The steric bulk of the bromine at the ortho position forces the phenyl ring out of planarity. This "kink" reduces the likelihood of π-π stacking in the hERG channel (lowering cardiotoxicity risk) and disrupts crystal lattice energy (improving solubility), without significantly compromising membrane permeability.[2]

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Experimental Validation Protocols

An in silico prediction is a hypothesis.[2][8] It must be validated using the following assays:

- Solubility: Kinetic solubility assay in PBS (pH 7.4).
- Metabolic Stability: Microsomal stability assay (Human/Rat liver microsomes) monitoring the disappearance of the parent compound via LC-MS/MS.
- hERG Binding: Radioligand binding assay or automated patch-clamp (e.g., QPatch).[2]

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